

alpha-cypermethrin molecular structure and chemical properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Alpha-Cypermethrin

Cat. No.: B1665265

[Get Quote](#)

An In-depth Technical Guide to the Molecular Structure and Chemical Properties of **Alpha-Cypermethrin**

Introduction

Alpha-cypermethrin is a synthetic pyrethroid insecticide renowned for its high efficacy against a broad spectrum of chewing and sucking insects in agriculture and public health.[1][2] As a non-systemic insecticide, it acts via contact and stomach action, targeting the central and peripheral nervous systems of insects.[1][2] Chemically, **alpha-cypermethrin** is a specific, enriched isomeric formulation of cypermethrin, which itself is a mixture of eight stereoisomers.[3][4] This enrichment results in a product that is two to three times more active than standard cypermethrin, allowing for lower application rates while enhancing insecticidal potency.[4][5] This guide provides a detailed examination of its molecular structure and core chemical properties, intended for researchers, scientists, and professionals in drug and pesticide development.

Molecular Structure and Identification

Alpha-cypermethrin is distinguished by its precise stereochemistry. The molecule has three chiral centers, leading to eight possible stereoisomers in the parent compound, cypermethrin.[3][4] **Alpha-cypermethrin** is specifically a racemate of the two most insecticidally active cis-isomers.[3][6]

IUPAC Name: A racemate comprising (S)- α -cyano-3-phenoxybenzyl (1R,3R)-3-(2,2-dichlorovinyl)-2,2-dimethylcyclopropane-carboxylate and (R)- α -cyano-3-phenoxybenzyl (1S,3S)-3-(2,2-dichlorovinyl)-2,2-dimethylcyclopropane-carboxylate.[6]

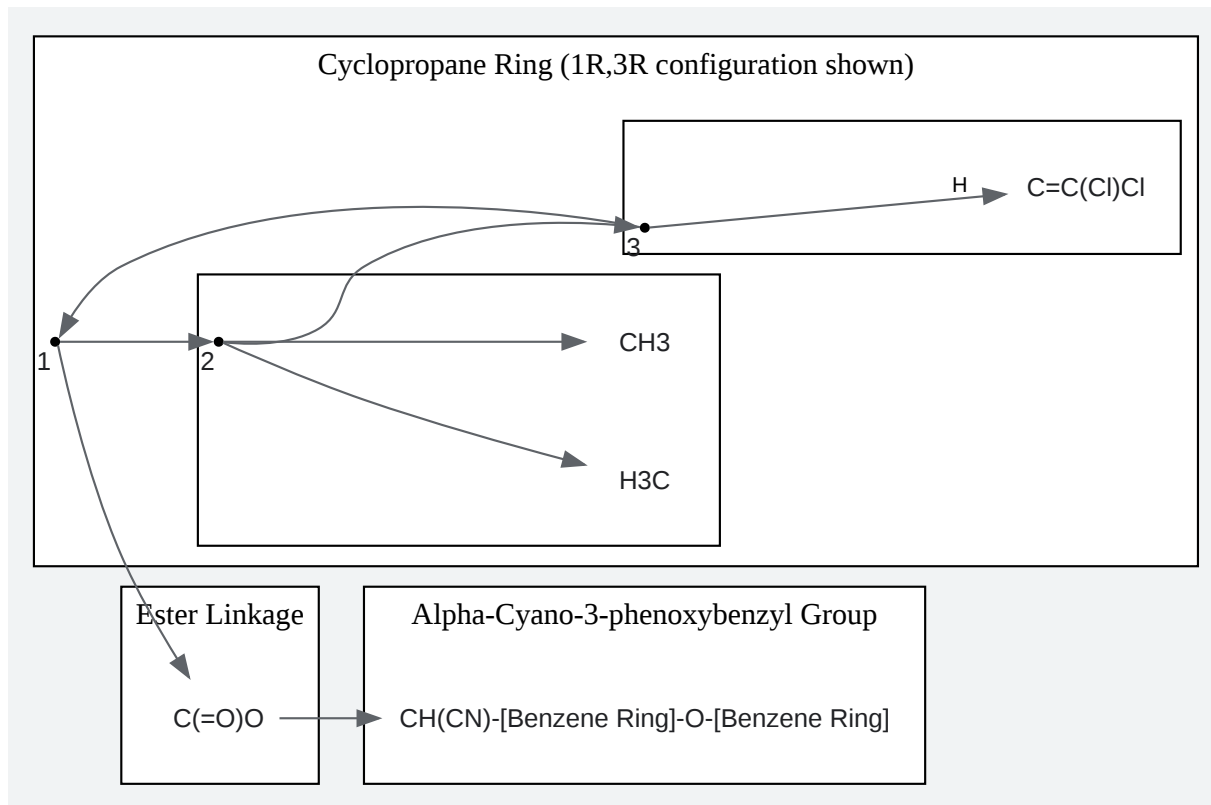
CAS Registry Number: 67375-30-8[2][7][8]

Molecular Formula: $C_{22}H_{19}Cl_2NO_3$ [6][7][8]

Molecular Weight: 416.3 g/mol [6][7]

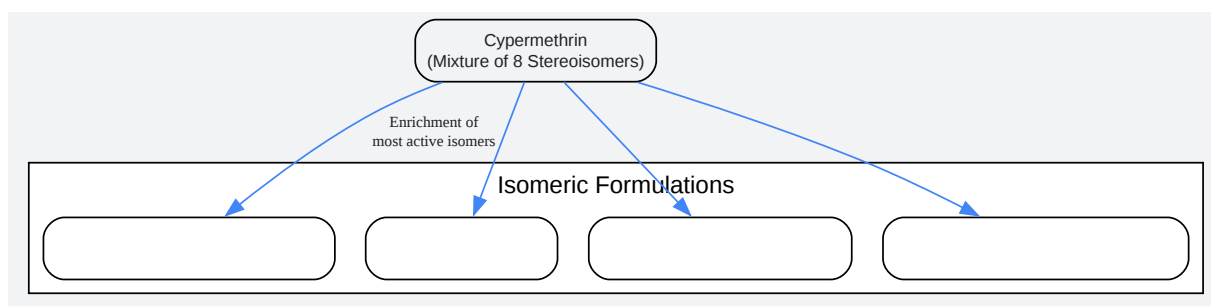
Stereochemistry

Cypermethrin is a mixture of eight stereoisomers.[9] **Alpha-cypermethrin** is an enriched formulation containing a racemic mixture of two specific enantiomers: the (1R, cis, α S) and (1S, cis, α R) isomers.[3][10] These are recognized as being responsible for the majority of the insecticidal activity.[3] This isomeric specificity is crucial to its enhanced biological potency compared to the unresolved mixture of cypermethrin.[4][11]



[Click to download full resolution via product page](#)

Caption: General Molecular Structure of **Alpha-Cypermethrin**.



[Click to download full resolution via product page](#)

Caption: Relationship between Cypermethrin and its Isomeric Formulations.

Chemical and Physical Properties

The physical and chemical properties of **alpha-cypermethrin** are critical to its application, environmental fate, and toxicological profile. The technical product is a crystalline powder, though it can also appear as a viscous yellowish-brown semisolid mass.^{[7][12]} It possesses a weak aromatic odor.^{[2][7]}

Property	Value
Physical State	White to pale yellow powder; colorless crystalline solid. ^{[2][7]}
Melting Point	78-81 °C. ^{[7][12]} ; 80.5 °C. ^{[13][14]} ; 81.5 °C (pure material). ^[6]
Boiling Point	200 °C at 0.07 mm Hg (9.3 Pa). ^{[6][7]} Decomposes before boiling at atmospheric pressure. ^[1]
Density	1.28 g/mL at 20-22 °C. ^{[2][7]}
Vapor Pressure	1.7×10^{-7} mm Hg (170 nPa) at 20 °C. ^{[7][13]}
Water Solubility	0.005 - 0.01 mg/L at 25 °C. ^{[7][10][13][14]} Practically insoluble. ^[2]
Solubility in Organic Solvents	At 25 °C (g/L): Acetone (620), Dichloromethane (550), Cyclohexanone (515), Ethyl Acetate (440), Chlorobenzene (420), o-Xylene (350), Hexane (7). ^{[7][13][14]} Soluble in chloroform and toluene; slightly soluble in methanol. ^{[7][12]}
Octanol-Water Partition Coefficient (log K _{ow})	6.94. ^[7] (A value of 5.16 is also reported). ^{[13][14]}
Stability	Stable to light and heat (thermally stable up to 220 °C). ^{[2][13]} It is stable under acidic and neutral conditions (optimal at pH 4) but hydrolyzes in strongly alkaline media. ^{[6][12][13]}

Experimental Protocols

The determination of the chemical properties listed above relies on standardized experimental methodologies, often following guidelines from organizations like the OECD (Organisation for Economic Co-operation and Development).

Determination of Melting Point

- Principle: The melting point is determined by heating a small, finely ground sample and observing the temperature range over which the substance transitions from a solid to a liquid.
- Methodology (Capillary Method - OECD Guideline 102):
 - A small amount of the dried, powdered **alpha-cypermethrin** is packed into a capillary tube.
 - The tube is placed in a heated block or oil bath apparatus equipped with a calibrated thermometer or thermocouple.
 - The temperature is raised at a slow, controlled rate (e.g., 1-2 °C per minute) near the expected melting point.
 - The temperature at which the substance first begins to melt and the temperature at which it becomes completely liquid are recorded as the melting range.

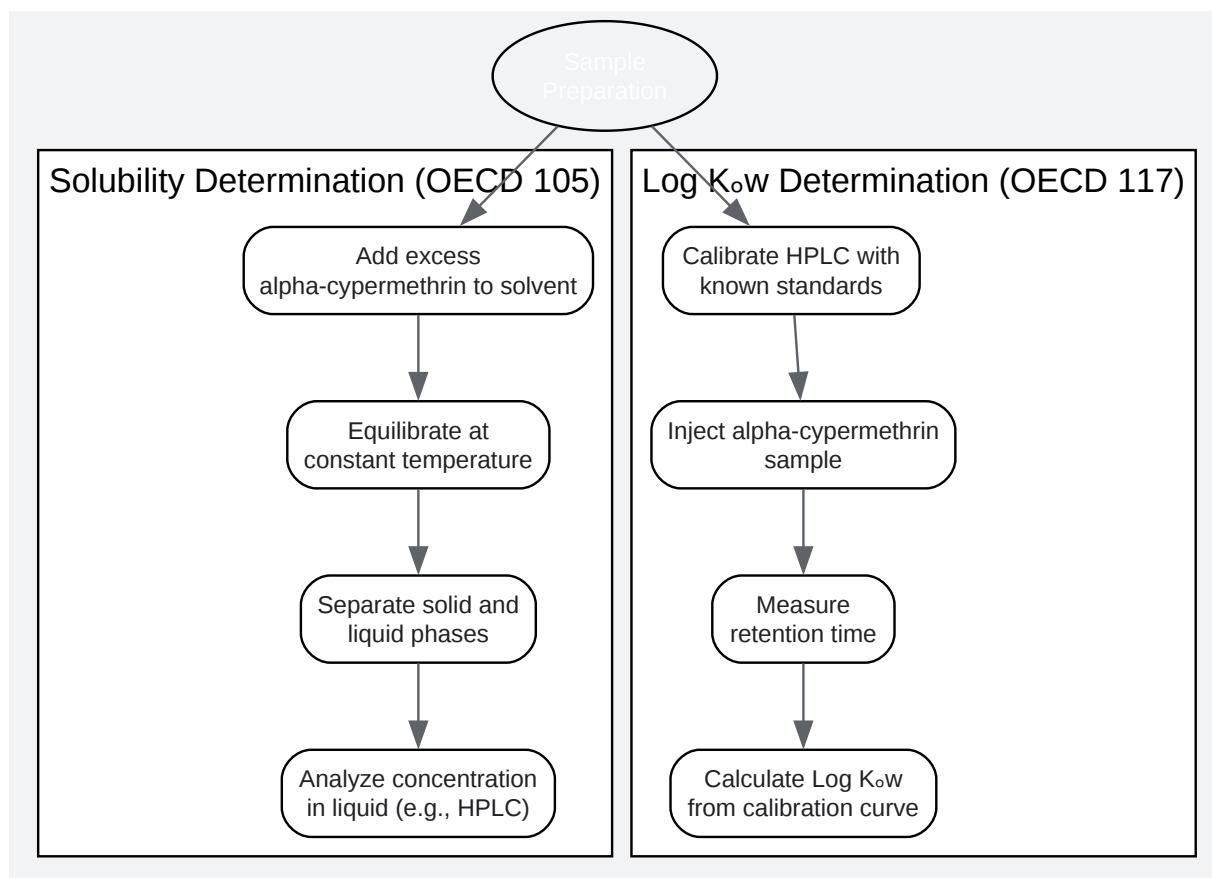
Measurement of Solubility

- Principle: Solubility is determined by creating a saturated solution of the substance in a given solvent at a constant temperature and then measuring the concentration of the dissolved substance.
- Methodology (Flask Shaking Method - OECD Guideline 105):
 - An excess amount of **alpha-cypermethrin** is added to a flask containing the solvent (e.g., water, acetone, hexane).

- The flask is sealed and agitated (e.g., shaken or stirred) in a constant temperature bath (e.g., 25 °C) for a sufficient period to reach equilibrium (typically 24-48 hours).
- After equilibration, the mixture is allowed to settle, and the undissolved solid is separated from the solution by centrifugation or filtration.
- The concentration of **alpha-cypermethrin** in the clear supernatant or filtrate is then determined using a suitable analytical technique, such as High-Performance Liquid Chromatography (HPLC) with UV detection.

Determination of Octanol-Water Partition Coefficient (log K_{ow})

- Principle: The K_{ow} is a measure of a chemical's lipophilicity and is determined by measuring its distribution between two immiscible phases, n-octanol and water, at equilibrium.
- Methodology (HPLC Method - OECD Guideline 117):
 - A High-Performance Liquid Chromatograph is used with a stationary phase (e.g., C18) and a mobile phase (e.g., methanol-water mixture).
 - A series of reference compounds with known log K_{ow} values are injected to create a calibration curve by plotting their retention times against their log K_{ow} values.
 - A sample of **alpha-cypermethrin** is then injected under the same chromatographic conditions.
 - The retention time of **alpha-cypermethrin** is measured, and its log K_{ow} value is interpolated from the calibration curve. This method is faster than the traditional shake-flask method and is suitable for highly lipophilic compounds like **alpha-cypermethrin**.



[Click to download full resolution via product page](#)

Caption: General Experimental Workflow for Property Determination.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Alpha-cypermethrin (Ref: OMS 3004) [sitem.herts.ac.uk]
- 2. wefco-africa.co.za [wefco-africa.co.za]
- 3. benchchem.com [benchchem.com]

- 4. The difference between Cypermethrin, Beta- Cypermethrin and Alpha-cypermethrin - Ageruo [m.ageruo.com]
- 5. tasmaniantimes.com [tasmaniantimes.com]
- 6. Alphacypermethrin [fao.org]
- 7. Alpha-Cypermethrin | C₂₂H₁₉Cl₂NO₃ | CID 93357 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. scbt.com [scbt.com]
- 9. guidelines.nhmrc.gov.au [guidelines.nhmrc.gov.au]
- 10. waterquality.gov.au [waterquality.gov.au]
- 11. researchgate.net [researchgate.net]
- 12. alpha-Cypermethrin CAS#: 67375-30-8 [m.chemicalbook.com]
- 13. Cypermethrin, alpha- (EHC 142, 1992) [inchem.org]
- 14. Alpha-cypermethrin [agrocarechem.com]
- To cite this document: BenchChem. [alpha-cypermethrin molecular structure and chemical properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1665265#alpha-cypermethrin-molecular-structure-and-chemical-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com